

Application Notes and Protocols: Preparation of SBI-0206965 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SBI-0206965

Cat. No.: B610725

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **SBI-0206965**, a potent and selective inhibitor of the serine/threonine autophagy-initiating kinase ULK1.[1][2] These protocols are intended to ensure the stability, and effective use of **SBI-0206965** in various in vitro and in vivo experimental settings. All quantitative data are summarized for clarity, and a detailed experimental protocol is provided. Additionally, a diagram of the ULK1 signaling pathway targeted by **SBI-0206965** is included to provide biological context for its mechanism of action.

Physicochemical Properties of SBI-0206965

A summary of the key physicochemical properties of **SBI-0206965** is presented in the table below. This information is critical for accurate preparation of stock solutions and for understanding the compound's behavior in experimental systems.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ BrN ₄ O ₅	[3] [4] [5]
Molecular Weight	489.32 g/mol	[3] [4] [5]
CAS Number	1884220-36-3	[1] [3] [4]
Appearance	White to beige powder/crystalline solid	[6]
Purity	≥98% (HPLC)	[1] [4] [6]
Solubility (DMSO)	≥ 100 mg/mL (204.37 mM)	[5]
Other Solubilities	DMF: 30 mg/mL; Ethanol: 1 mg/mL	[6]
IC ₅₀ (ULK1)	108 nM	[1] [3]
IC ₅₀ (ULK2)	711 nM	[1] [2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SBI-0206965** in dimethyl sulfoxide (DMSO). DMSO is the recommended solvent for achieving high concentration stock solutions.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- **SBI-0206965** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Optional: Ultrasonic bath

Procedure:

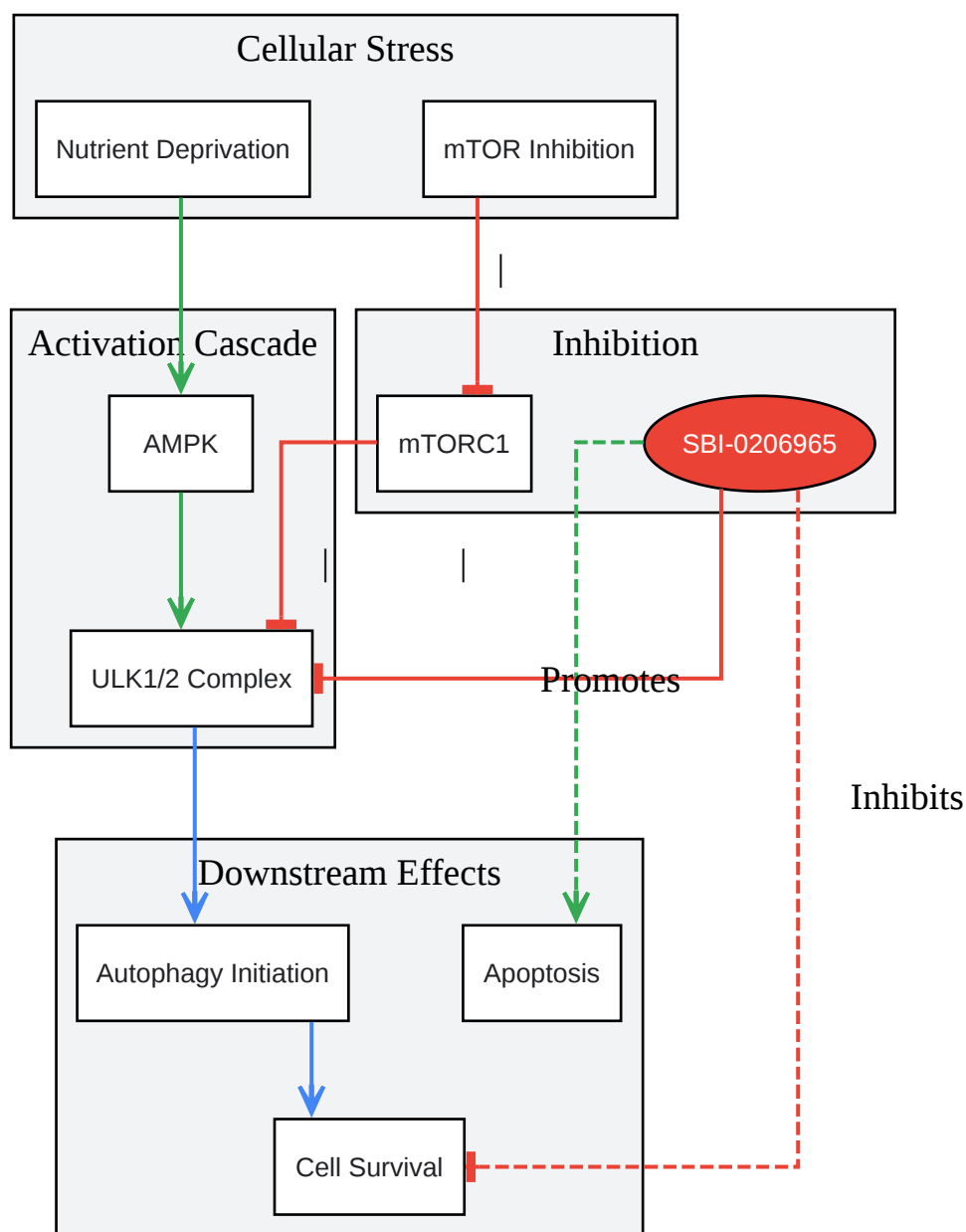
- Pre-weighing Preparation: Before opening, bring the vial of **SBI-0206965** powder to room temperature to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **SBI-0206965** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.89 mg of **SBI-0206965**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Desired Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 489.32 \text{ g/mol} = 0.00489 \text{ g} = 4.89 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **SBI-0206965** powder. For a 10 mM stock from 5 mg of powder, reconstitute in 1.02 mL of DMSO.[\[1\]](#)
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. A clear solution should be obtained.[\[5\]](#) For compounds that are difficult to dissolve, brief warming at 37°C for 10 minutes or sonication in an ultrasonic bath can aid in dissolution.[\[7\]](#)[\[8\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[5\]](#) The lyophilized powder is stable for up to 24 months when stored at -20°C and desiccated.[\[1\]](#)

Working Concentrations:

The optimal working concentration of **SBI-0206965** will vary depending on the cell type and experimental design. However, typical working concentrations range from 10 μ M to 50 μ M for cell-based assays, with incubation times ranging from 1 to 72 hours.[\[1\]](#)

SBI-0206965 Mechanism of Action and Signaling Pathway

SBI-0206965 is a potent inhibitor of ULK1, a key kinase that initiates the process of autophagy. [\[1\]](#) Autophagy is a cellular recycling process that is essential for cell survival under stress conditions, such as nutrient deprivation. In many cancer cells, autophagy is upregulated and serves as a pro-survival mechanism. **SBI-0206965** also inhibits the highly related kinase ULK2, albeit with a lower potency.[\[1\]](#) Additionally, it has been reported to inhibit AMP-activated protein kinase (AMPK), another regulator of autophagy.[\[4\]](#)[\[9\]](#) By inhibiting ULK1, **SBI-0206965** can block the initiation of autophagy and, particularly in combination with mTOR inhibitors, can convert a cytostatic response into a cytotoxic one, leading to apoptosis in cancer cells.[\[1\]](#)

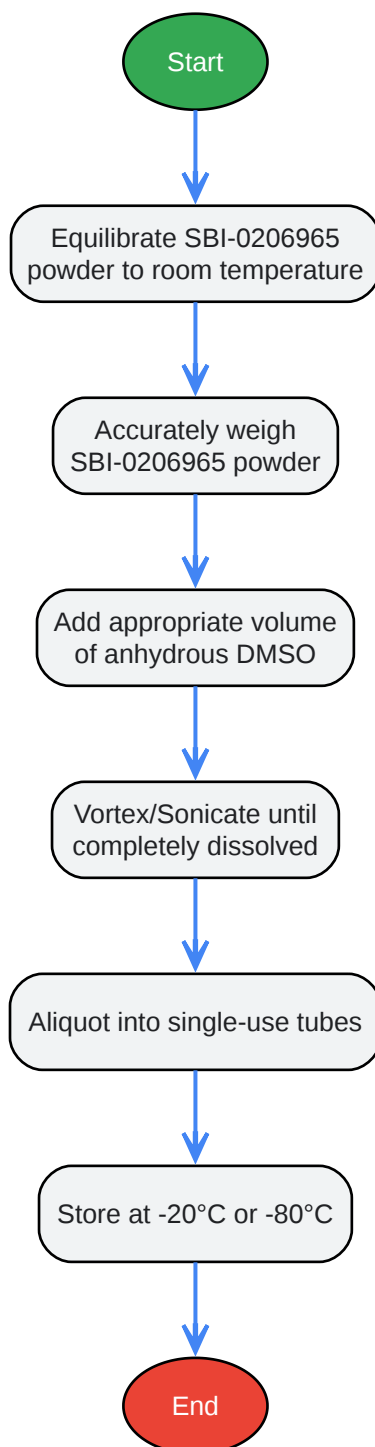


[Click to download full resolution via product page](#)

Caption: **SBI-0206965** inhibits the ULK1/2 complex, blocking autophagy and promoting apoptosis.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the protocol for preparing a stock solution of **SBI-0206965**.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stock solution of **SBI-0206965**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SBI-0206965 | Cell Signaling Technology [cellsignal.com]
- 2. SBI-0206965 - TargetMol Chemicals Inc [bioscience.co.uk]
- 3. selleckchem.com [selleckchem.com]
- 4. stemcell.com [stemcell.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. apexbt.com [apexbt.com]
- 8. apexbt.com [apexbt.com]
- 9. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of SBI-0206965 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610725#how-to-prepare-a-stock-solution-of-sbi-0206965]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com